

Application Note & Protocol: High-Recovery Extraction of cis-Siduron from Environmental Water Samples

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Compound of Interest

Compound Name: Siduron, cis-

Cat. No.: B15190678

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Abstract

This application note provides a detailed protocol for the extraction and quantification of cis-Siduron, a selective pre-emergence herbicide, from environmental water samples. The methodology is centered around Solid-Phase Extraction (SPE) with a reversed-phase sorbent, followed by analysis using High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS). This approach offers high recovery rates and low limits of detection, making it suitable for environmental monitoring and research applications.

Introduction

Siduron is a substituted phenylurea herbicide used for the control of grass weeds. It exists as cis and trans isomers, with the commercial formulations typically being a mixture of both.^{[1][2]} Due to its moderate aqueous solubility of 18 mg/L at 25°C and potential for leaching into groundwater, monitoring its presence in environmental water sources is of significant importance.^{[1][3]} This protocol details a robust and reliable method for the selective extraction and sensitive quantification of the cis-isomer of Siduron from various water matrices. The method is based on established principles for the analysis of phenylurea herbicides, adapted for the specific properties of cis-Siduron.

Data Presentation

The following tables summarize the key properties of cis-Siduron and the expected performance of the described analytical method, based on data for similar phenylurea herbicides.

Table 1: Physicochemical Properties of cis-Siduron

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₀ N ₂ O	[4]
Molecular Weight	232.32 g/mol	[4]
Water Solubility	18 mg/L (at 25°C)	[3]
Organic Solvents	Soluble in ethanol, dimethylacetamide, dimethylformamide, methylene chloride	[3]

Table 2: Analytical Method Performance (Expected)

Parameter	Expected Value	Reference (for similar compounds)
Extraction Technique	Solid-Phase Extraction (SPE)	[4][5]
Analytical Technique	HPLC-MS/MS	[6]
Recovery Rate	85 - 105%	[4]
Limit of Detection (LOD)	0.005 - 0.01 µg/L	[3]
Limit of Quantification (LOQ)	0.015 - 0.03 µg/L	N/A

Experimental Protocols

Sample Collection and Preservation

- Collect water samples in clean, amber glass bottles to prevent photodegradation.

- Upon collection, filter the samples through a 0.45 μm glass fiber filter to remove suspended solids.[6]
- If not analyzed immediately, store the samples at 4°C and analyze within 48 hours. For longer storage, acidify to pH 3 with sulfuric acid and store at 4°C for up to 14 days.

Solid-Phase Extraction (SPE)

This protocol utilizes a reversed-phase SPE cartridge (e.g., C18 or a polymer-based sorbent like Oasis HLB) for the extraction of cis-Siduron.

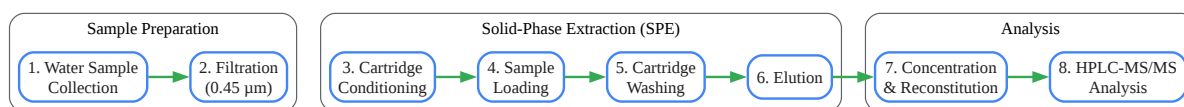
- Cartridge Conditioning:
 - Pass 5 mL of methanol through the SPE cartridge.
 - Follow with 5 mL of deionized water, ensuring the sorbent does not run dry.
- Sample Loading:
 - Load the pre-filtered water sample (typically 500 mL to 1 L) onto the conditioned SPE cartridge at a flow rate of approximately 5-10 mL/min.
- Washing:
 - After the entire sample has passed through, wash the cartridge with 5 mL of deionized water to remove any polar impurities.
 - Dry the cartridge under a gentle stream of nitrogen or by vacuum for 10-15 minutes to remove residual water.
- Elution:
 - Elute the retained cis-Siduron from the cartridge with 5-10 mL of a suitable organic solvent. Based on its solubility, methanol or acetonitrile are appropriate choices.[3]
 - Collect the eluate in a clean collection tube.
- Concentration and Reconstitution:

- Evaporate the eluate to dryness under a gentle stream of nitrogen at a temperature not exceeding 40°C.
- Reconstitute the residue in a small, known volume (e.g., 1 mL) of the initial mobile phase for HPLC analysis.

HPLC-MS/MS Analysis

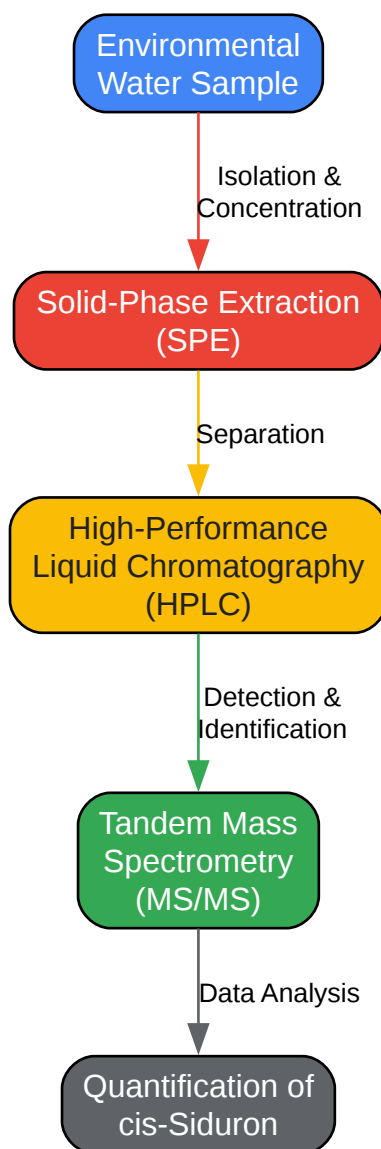
- Chromatographic Conditions (Typical for Phenylurea Herbicides):
 - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm particle size).
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 10 µL.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Monitoring Mode: Multiple Reaction Monitoring (MRM) for selective and sensitive detection of cis-Siduron. The specific precursor and product ions for cis-Siduron should be determined by direct infusion of a standard solution.

Visualizations



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Caption: Experimental workflow for the extraction and analysis of cis-Siduron.



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Caption: Logical steps from sample to quantification of cis-Siduron.

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